

An In-depth Technical Guide to the Physical Properties of 2-Fluoroacetophenone

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Compound of Interest

Compound Name: 2-Fluoroacetophenone

Cat. No.: B1329501

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Fluoroacetophenone** (CAS No. 445-27-2), a key intermediate in various synthetic processes, particularly in the pharmaceutical and agrochemical industries. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Core Physical Properties

The physical characteristics of **2-Fluoroacetophenone** are crucial for its handling, storage, and application in chemical reactions. A summary of its key physical properties is presented in the table below.

| Property | Value | Conditions |
|------------------------------------|--|---------------------------------|
| Molecular Formula | C ₈ H ₇ FO | - |
| Molecular Weight | 138.14 g/mol | - |
| Appearance | Clear, colorless to light yellow liquid | Ambient Temperature |
| Melting Point | 26-27 °C | - |
| Boiling Point | 187-189 °C | at 760 mmHg (Standard Pressure) |
| 82-83 °C | at 10 mmHg[1] | |
| Density | 1.121 - 1.137 g/mL | at 20 °C[2][3] |
| Refractive Index (n _D) | 1.507 | at 20 °C[4] |
| Flash Point | 61 - 62 °C | Closed Cup[1][3][4] |
| Solubility | Soluble in Acetone, Chloroform, Dichloromethane, Ethanol, and Ethyl Acetate. | - |

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental for the characterization and quality control of chemical substances. The following sections outline the general experimental methodologies for measuring the key physical properties of **2-Fluoroacetophenone**.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

A common method for determining the melting point of an organic solid is using a melting point apparatus.

- **Sample Preparation:** A small amount of the solidified **2-Fluoroacetophenone** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has transformed into a liquid are recorded. This range represents the melting point of the substance.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

The boiling point can be determined using a micro-boiling point or Thiele tube method, which is suitable for small sample volumes.

- **Sample Preparation:** A small volume (a few milliliters) of **2-Fluoroacetophenone** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a liquid bath (e.g., mineral oil) within a Thiele tube or a beaker. The heating is done gradually.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed, and the liquid is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to be drawn into the

capillary tube is recorded as the boiling point. It is crucial to also record the atmospheric pressure at the time of the experiment, as the boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically measured in grams per milliliter (g/mL).

Methodology:

The density of a liquid can be determined using a pycnometer or, more simply, by measuring the mass and volume of a sample.

- **Mass Measurement:** The mass of a clean, dry graduated cylinder or volumetric flask is accurately measured using an analytical balance.
- **Volume Measurement:** A known volume of **2-Fluoroacetophenone** is carefully added to the tared container. The volume is read from the bottom of the meniscus.
- **Final Mass Measurement:** The container with the liquid is reweighed to determine the mass of the liquid.
- **Calculation:** The density is calculated by dividing the mass of the liquid by its volume. The measurement should be performed at a constant, recorded temperature, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

Methodology:

An Abbe refractometer is commonly used to measure the refractive index of liquids.

- **Calibration:** The refractometer is first calibrated using a standard liquid with a known refractive index (e.g., distilled water).

- **Sample Application:** A few drops of **2-Fluoroacetophenone** are placed on the surface of the measuring prism of the refractometer.
- **Measurement:** The prisms are closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made must be controlled and recorded, as the refractive index is temperature-dependent.

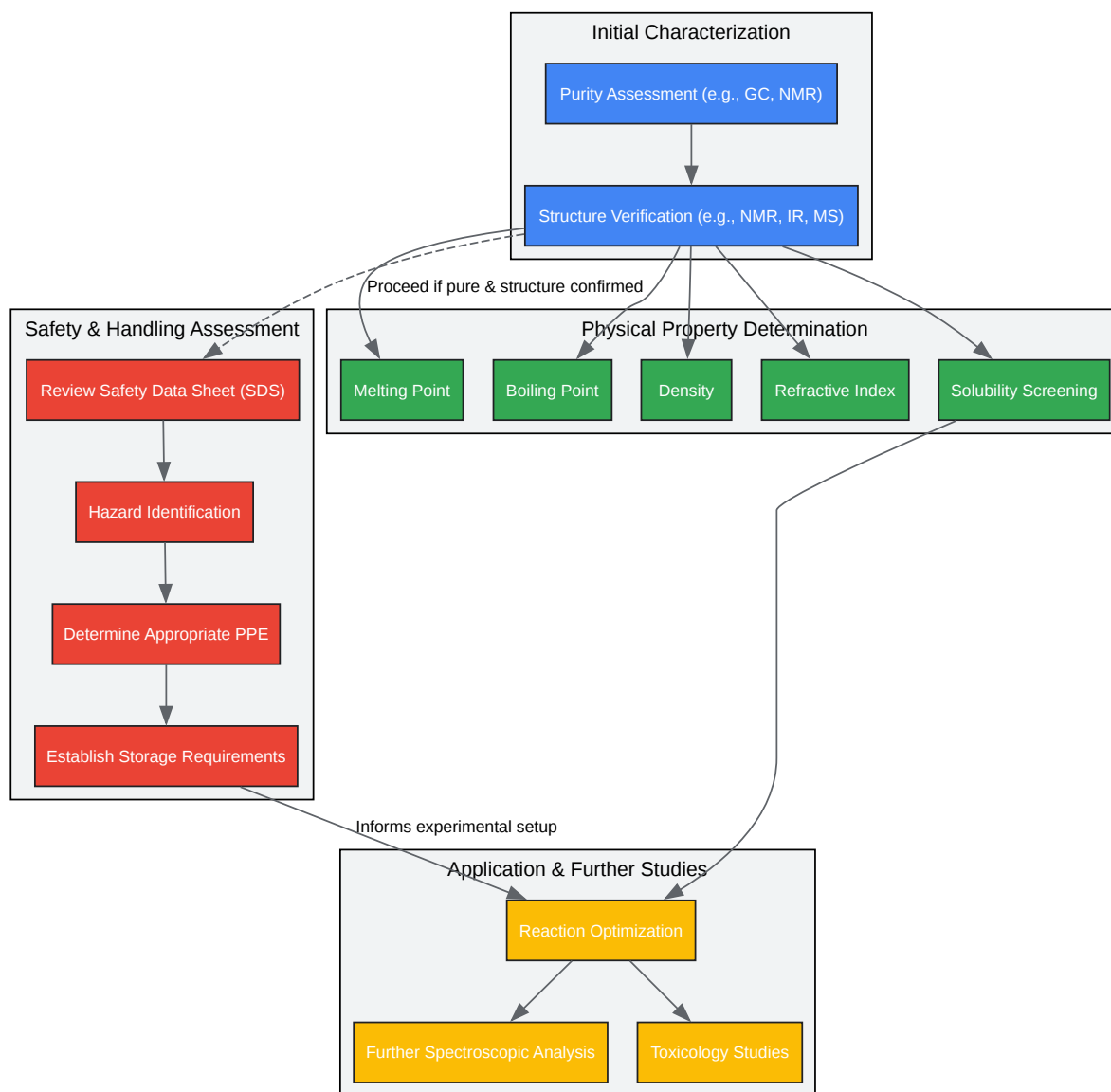
Safety, Handling, and Storage

Proper handling and storage of **2-Fluoroacetophenone** are essential for laboratory safety.

- **Safety Precautions:** **2-Fluoroacetophenone** is irritating to the eyes and skin.^{[2][4]} It may also cause respiratory irritation.^[5] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., butyl rubber), and a lab coat, should be worn at all times.^[3] Work should be conducted in a well-ventilated area or under a chemical fume hood.^[5]
- **Handling:** Avoid contact with skin and eyes and inhalation of vapor or mist.^[3] Keep away from heat, sparks, and open flames as it is a combustible liquid.^[2]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[3][5]} It is incompatible with strong oxidizing agents and strong bases.^[5]

Logical Workflow for Compound Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a research compound like **2-Fluoroacetophenone**.



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Caption: Workflow for the Characterization of a Research Chemical.

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